

In-Depth Technical Guide: Physical and Chemical Properties of 3-Bromo-6-methoxypicolinaldehyde

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Compound of Interest

Compound Name: 3-Bromo-6-methoxypicolinaldehyde

Cat. No.: B1278903

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-6-methoxypicolinaldehyde is a substituted pyridine derivative that holds significance as a versatile intermediate in organic synthesis. Its unique molecular architecture, featuring a bromine atom, a methoxy group, and an aldehyde functional group on a picoline scaffold, offers multiple reactive sites for the construction of more complex molecules. This guide provides a comprehensive overview of the known physical and chemical properties of **3-Bromo-6-methoxypicolinaldehyde**, alongside a plausible synthetic approach and characterization methodologies, to support its application in research and development, particularly in the fields of medicinal chemistry and materials science.

It is important to note that, based on currently available public information, there is no documented evidence of **3-Bromo-6-methoxypicolinaldehyde** being directly involved in specific biological signaling pathways or having defined pharmacological activity. Its primary role reported to date is that of a valuable chemical building block.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **3-Bromo-6-methoxypicolinaldehyde**.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNO ₂	[1]
Molecular Weight	216.03 g/mol	[1]
CAS Number	269058-49-3	
IUPAC Name	3-bromo-6-methoxypyridine-2-carbaldehyde	N/A
Appearance	Solid	N/A
Boiling Point	253.3 ± 35.0 °C at 760 mmHg	N/A
Melting Point	Not available	N/A
Solubility	Not available	N/A

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **3-Bromo-6-methoxypicolinaldehyde** is not readily available in published literature, a plausible synthetic route can be devised based on established organic chemistry principles and analogous transformations.

Proposed Synthetic Workflow

The synthesis of **3-Bromo-6-methoxypicolinaldehyde** can be envisioned as a multi-step process starting from a commercially available precursor. A potential synthetic strategy is outlined below.



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Caption: Proposed synthetic workflow for **3-Bromo-6-methoxypicolinaldehyde**.

Experimental Protocol (Proposed)

Materials:

- 2-Chloro-6-methoxypyridine
- n-Butyllithium (n-BuLi) in hexanes
- Anhydrous Tetrahydrofuran (THF)
- N,N-Dimethylformamide (DMF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Hexanes and Ethyl acetate for elution

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a nitrogen inlet, and a dropping funnel is charged with 2-chloro-6-methoxypyridine and anhydrous THF under a nitrogen atmosphere. The solution is cooled to -78 °C in a dry ice/acetone bath.
- **Lithiation:** n-Butyllithium (1.1 equivalents) is added dropwise to the stirred solution via the dropping funnel, maintaining the internal temperature below -70 °C. The reaction mixture is stirred at -78 °C for 1 hour.
- **Formylation:** Anhydrous DMF (1.5 equivalents) is added dropwise to the reaction mixture at -78 °C. The mixture is then allowed to slowly warm to room temperature and stirred

overnight.

- **Quenching and Extraction:** The reaction is carefully quenched by the slow addition of a saturated aqueous NH_4Cl solution. The aqueous layer is separated and extracted three times with ethyl acetate. The combined organic layers are washed with water and then with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous Na_2SO_4 , filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude product is purified by silica gel column chromatography using a gradient of ethyl acetate in hexanes as the eluent to afford pure **3-Bromo-6-methoxypicolinaldehyde**.

Characterization

The structure and purity of the synthesized **3-Bromo-6-methoxypicolinaldehyde** would be confirmed using standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra would be recorded to confirm the presence of the aldehyde proton, the aromatic protons with their characteristic splitting patterns, the methoxy group protons, and the carbon framework of the molecule.
- **Infrared (IR) Spectroscopy:** The IR spectrum should exhibit characteristic absorption bands for the aldehyde $\text{C}=\text{O}$ stretch (typically around 1700 cm^{-1}), $\text{C}-\text{H}$ stretches of the aldehyde and aromatic ring, and $\text{C}-\text{O}$ stretching of the methoxy group.
- **Mass Spectrometry (MS):** Mass spectrometry would be used to determine the molecular weight of the compound and confirm its elemental composition through high-resolution mass spectrometry (HRMS). The isotopic pattern of bromine (^{79}Br and ^{81}Br) would be a key diagnostic feature.

Applications in Research and Development

As a functionalized heterocyclic compound, **3-Bromo-6-methoxypicolinaldehyde** serves as a valuable building block in the synthesis of more complex molecules for various applications:

- **Medicinal Chemistry:** The picolinaldehyde scaffold is present in numerous biologically active compounds. The bromine atom provides a handle for cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the introduction of diverse substituents to explore structure-activity relationships in drug discovery programs. The aldehyde group can be readily converted to other functional groups or used in the formation of imines, oximes, and other derivatives.
- **Materials Science:** Pyridine-based ligands are widely used in the synthesis of metal-organic frameworks (MOFs) and coordination polymers. The functional groups on **3-Bromo-6-methoxypicolinaldehyde** could be utilized to construct novel materials with tailored electronic or photophysical properties.

Safety Information

3-Bromo-6-methoxypicolinaldehyde should be handled with appropriate safety precautions in a well-ventilated fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Based on safety data for similar compounds, it may be harmful if swallowed, cause skin irritation, and cause serious eye irritation.

Conclusion

3-Bromo-6-methoxypicolinaldehyde is a chemical intermediate with significant potential for the synthesis of novel compounds in drug discovery and materials science. While detailed physical properties and experimental protocols are not extensively documented, this guide provides the currently available information and a plausible synthetic route to facilitate its use in research. Further investigation into its physical, chemical, and potential biological properties is warranted to fully explore the utility of this versatile molecule.

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References

- 1. 3-Bromo-6-methoxypicolinaldehyde [myskinrecipes.com]

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